

Safety and handling of Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate

Cat. No.: B128719

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An In-Depth Technical Guide to the Safety and Handling of Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate

This guide provides comprehensive technical information on the safe handling, properties, and applications of **Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate** for researchers, scientists, and professionals in drug development. The structure of this document is designed to deliver practical, field-proven insights grounded in scientific principles, ensuring both safety and experimental integrity.

Compound Profile and Physicochemical Rationale

Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate (CAS No. 146137-92-0) is a specialized heterocyclic compound of significant interest in medicinal chemistry and materials science.^[1] Its utility stems from the unique combination of a benzothiophene scaffold and a trifluoromethyl (-CF₃) group.

The benzothiophene core is a recognized pharmacophore, known for its chemical and pharmacological stability and low intrinsic toxicity.^[2] The trifluoromethyl group is a critical addition in modern drug design, employed to enhance key molecular properties.^[3] It significantly increases lipophilicity and metabolic stability due to the strength of the C-F bond, one of the strongest in organic chemistry.^[3] This modification can improve a drug candidate's

membrane permeability, binding affinity, and overall pharmacokinetic profile. The electron-withdrawing nature of the -CF₃ group also modulates the electronic properties of the benzothiophene ring system, influencing its reactivity and interaction with biological targets.[3]

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	146137-92-0	[1]
Molecular Formula	C ₁₁ H ₇ F ₃ O ₂ S	[1]
Molecular Weight	260.23 g/mol	[1]
Appearance	Yellow solid	[1]
Purity	≥ 96%	[1]
Storage Conditions	Store at 0-8 °C	[1]
IUPAC Name	methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate	[1]
PubChem CID	1477956	[1]

Hazard Assessment and Risk Mitigation Strategy

While specific toxicological data such as LD50 values for this exact compound are not readily available in public literature, a robust safety protocol can be established based on data from structurally analogous compounds and Safety Data Sheets (SDS) from chemical suppliers. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Classification (Inferred from Analogous Compounds)

- Acute Toxicity, Oral: May be harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.[4]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[4]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[4]

A proactive risk mitigation strategy is essential. This involves a multi-layered approach encompassing engineering controls, administrative procedures, and personal protective equipment (PPE), as detailed in the following sections.

Laboratory Handling and Engineering Controls

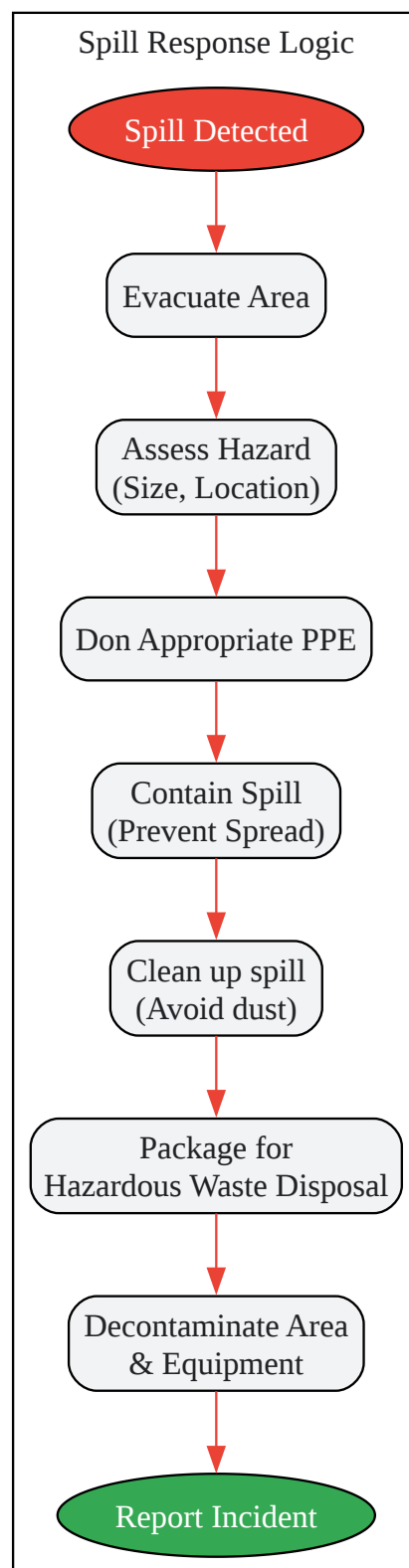
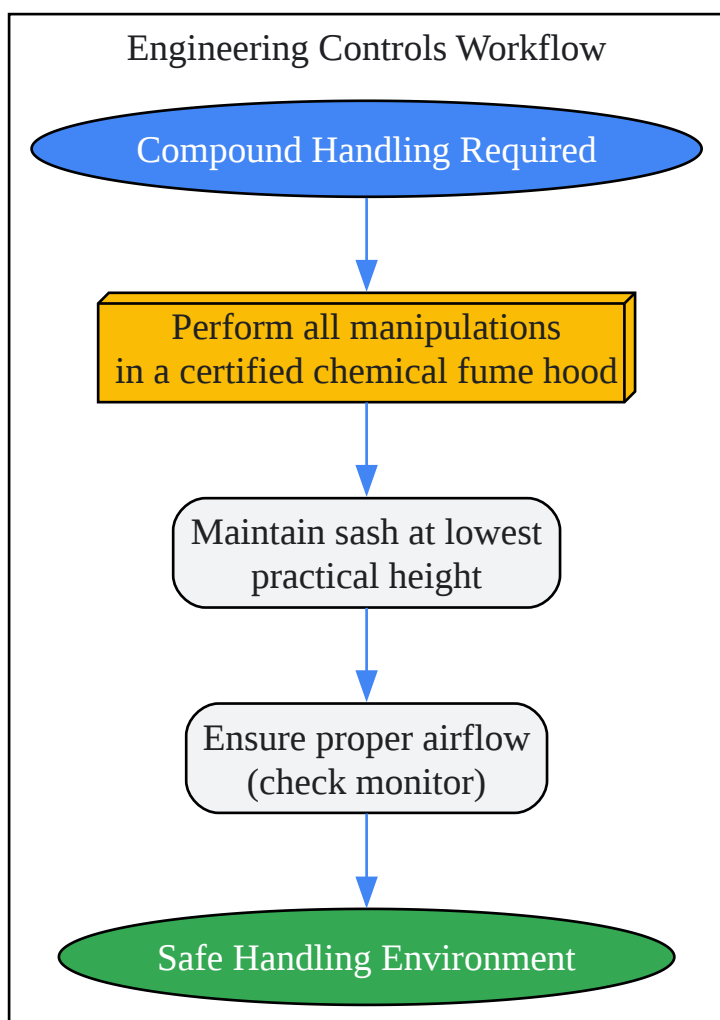
The causality behind stringent handling protocols is the prevention of aerosol generation and inadvertent contact. As a fine solid, this compound can be easily dispersed in the air during weighing and transfer operations.

Standard Operating Procedure for Handling

- **Preparation:** Before handling, ensure that the Safety Data Sheet has been reviewed and all necessary PPE is readily available. The work area must be clean and uncluttered.
- **Ventilation:** All manipulations, including weighing and transfers, must be conducted within a certified chemical fume hood to minimize inhalation exposure.^[4]
- **Weighing and Transfer:** Use anti-static weighing paper or a suitable container to prevent dispersal of the solid. Use tools (spatulas, etc.) that are clean and free of reactive contaminants. Avoid generating dust during transfer.
- **Post-Handling:** After use, ensure the container is tightly sealed. Decontaminate the work surface and any equipment used. Wash hands thoroughly after removing gloves.

Engineering Controls Workflow

The primary engineering control is a chemical fume hood, which serves to contain and exhaust vapors and fine particulates, protecting the user from respiratory exposure.



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- To cite this document: BenchChem. [Safety and handling of Methyl 5-(trifluoromethyl)-1-benzothiophene-2-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128719#safety-and-handling-of-methyl-5-trifluoromethyl-1-benzothiophene-2-carboxylate]

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